The Chemical Architecture of Coroxon: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Coroxon*
CAS No.:	*321-54-0*
Cat. No.:	*B164934*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

Coroxon, the active oxon metabolite of the organothiophosphate insecticide coumaphos, is a potent acetylcholinesterase (AChE) inhibitor. This document provides a comprehensive technical overview of the chemical structure of **Coroxon**, including its physicochemical properties, and a detailed examination of its mechanism of action. This guide is intended for researchers, scientists, and professionals involved in drug development and toxicology.

Chemical Identity and Properties

Coroxon, systematically named 3-chloro-4-methyl-2-oxo-2H-chromen-7-yl diethyl phosphate, is a coumarin-based organophosphate.[1] Its chemical and physical properties are summarized in the tables below.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	3-chloro-4-methyl-2-oxo-2H-chromen-7-yl diethyl phosphate
Synonyms	Coroxon, Coumaphos oxygen analog, O,O-Diethyl O-(3-chloro-4-methyl-7-coumarinyl) phosphate
CAS Number	321-54-0
Chemical Formula	C14H16ClO6P
SMILES	CCOP(=O)(OCC)OC1=CC2=C(C=C1)C(C)=C(Cl)C(=O)O2
InChI Key	FDYMERLIFOUIRZ-UHFFFAOYSA-N

Table 2: Physicochemical Properties

Property	Value
Molecular Weight	346.70 g/mol
Appearance	Not specified, likely a solid
Solubility	Practically insoluble in water; Somewhat soluble in acetone, chloroform, corn oil.[2]
Density	1.36 g/cm³[3]
Boiling Point	433.7 °C at 760 mmHg[3]
Flash Point	347 °C[3]

Chemical Structure

The molecular structure of **Coroxon** is characterized by a coumarin core, which is a benzopyran-2-one, substituted with a chloro and a methyl group. A diethyl phosphate group is attached to the coumarin moiety at the 7-position via an ester linkage.

Caption: 2D chemical structure of **Coroxon**.

© 2026 BenchChem. All rights reserved.

Experimental Protocols

Synthesis of **Coroxon**

The synthesis of **Coroxon** is typically achieved through the phosphorylation of 3-chloro-7-hydroxy-4-methylcoumarin. A general experimental procedure, based on related syntheses, would involve the following steps:

- Preparation of 3-chloro-7-hydroxy-4-methylcoumarin: The precursor coumarin can be synthesized via methods such as the Pechmann condensation followed by chlorination.
- Phosphorylation Reaction: 3-chloro-7-hydroxy-4-methylcoumarin is reacted with diethyl chlorophosphate in the presence of a base (e.g., triethylamine or potassium carbonate) in an inert solvent (e.g., acetone or acetonitrile).
- Reaction Monitoring: The progress of the reaction is monitored by thin-layer chromatography (TLC).
- Work-up and Purification: Upon completion, the reaction mixture is filtered to remove salts. The solvent is evaporated under reduced pressure. The crude product is then purified by recrystallization or column chromatography to yield pure **Coroxon**.

A detailed synthetic procedure is described in the patent by Fusco et al. (US 2951851).

Structural Characterization

The structural elucidation of **Coroxon** would be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR spectroscopy would be used to confirm the presence and connectivity of the protons and carbons in the molecule. The chemical shifts and coupling constants would be consistent with the coumarin and diethyl phosphate moieties.
- Mass Spectrometry (MS): Mass spectrometry would be employed to determine the molecular weight of **Coroxon**. The fragmentation pattern observed in the mass spectrum would provide further evidence for the proposed structure.

© 2026 BenchChem. All rights reserved.

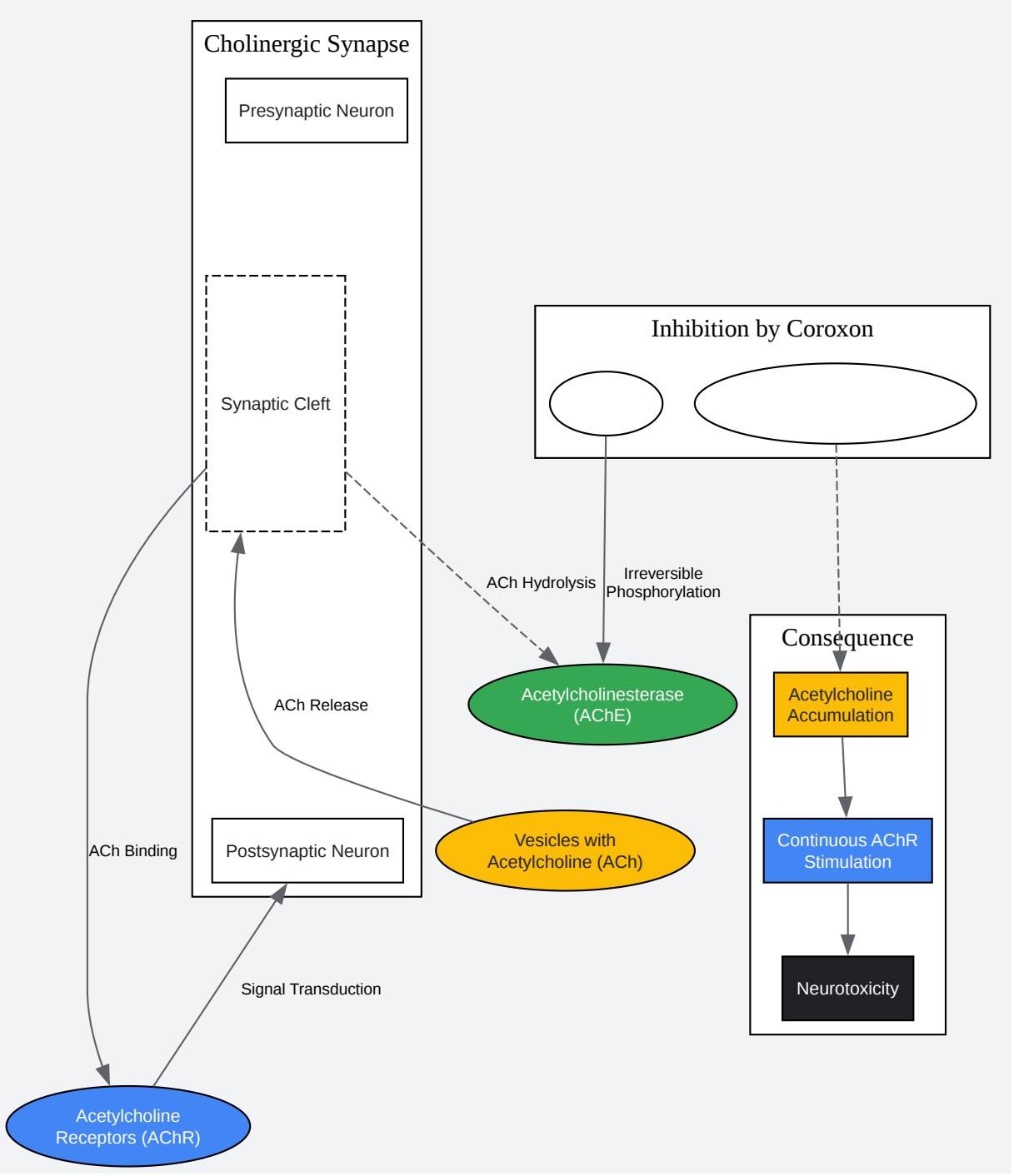
- X-ray Crystallography: The definitive three-dimensional structure of **Coroxon** in the solid state can be determined by single-crystal X-ray diffraction. A study by Gifkins and Jacobson provides detailed crystal and molecular structure data for **Coroxon**.

Mechanism of Action: Acetylcholinesterase Inhibition

Coroxon exerts its toxic effects by inhibiting the enzyme acetylcholinesterase (AChE). AChE is crucial for the termination of nerve impulses at cholinergic synapses by hydrolyzing the neurotransmitter acetylcholine (ACh).

The inhibition of AChE by **Coroxon** is an irreversible process involving the phosphorylation of a serine residue in the active site of the enzyme. This leads to the accumulation of acetylcholine in the synaptic cleft, resulting in continuous stimulation of cholinergic receptors and subsequent neurotoxicity.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Signaling pathway of acetylcholinesterase inhibition by **Coroxon**.

© 2026 BenchChem. All rights reserved.

Conclusion

Coroxon's chemical structure, centered on a substituted coumarin core with a diethyl phosphate functional group, is key to its potent and irreversible inhibition of acetylcholinesterase. Understanding its synthesis, structural properties, and mechanism of action is fundamental for research in toxicology, pharmacology, and the development of potential antidotes. The detailed information provided in this guide serves as a valuable resource for professionals in these fields.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Acetylcholinesterase Inhibitors: Pharmacology and Toxicology - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Chemical Architecture of Coroxon: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b164934/docs#the-chemical-architecture-of-coroxon-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.